

JC124: A Novel NLRP3 Inflammasome Inhibitor for Neuroinflammation Research

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Compound of Interest

Compound Name: JC124

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Neuroinflammation is a critical component in the pathogenesis of a wide range of neurodegenerative and neurological disorders, including Alzheimer's disease, traumatic brain injury (TBI), and epilepsy.[1][2][3] A key player in the innate immune response underlying neuroinflammation is the NOD-like receptor family pyrin domain containing 3 (NLRP3) inflammasome.[1][4] Activation of the NLRP3 inflammasome in microglia, the resident immune cells of the central nervous system, triggers a cascade of events leading to the release of potent pro-inflammatory cytokines, such as interleukin-1 β (IL-1 β) and interleukin-18 (IL-18), and can induce a form of inflammatory cell death known as pyroptosis.[2][4]

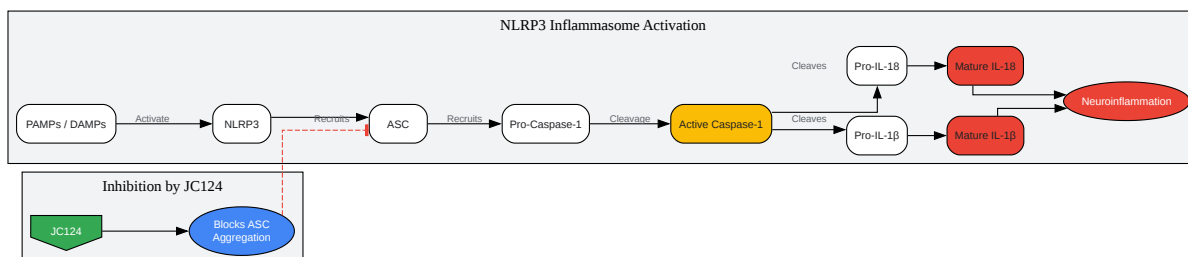
JC124 is a novel, brain-penetrant small molecule inhibitor that specifically targets the NLRP3 inflammasome.[1][2][5] Developed through the structural optimization of the FDA-approved anti-diabetic drug glyburide, **JC124** offers a promising tool for investigating the role of the NLRP3 inflammasome in neuroinflammatory processes and as a potential therapeutic agent.[2][3] Preclinical studies have demonstrated its efficacy in reducing neuroinflammation, mitigating neuronal damage, and improving cognitive function in various animal models of neurological disease.[1][2][3]

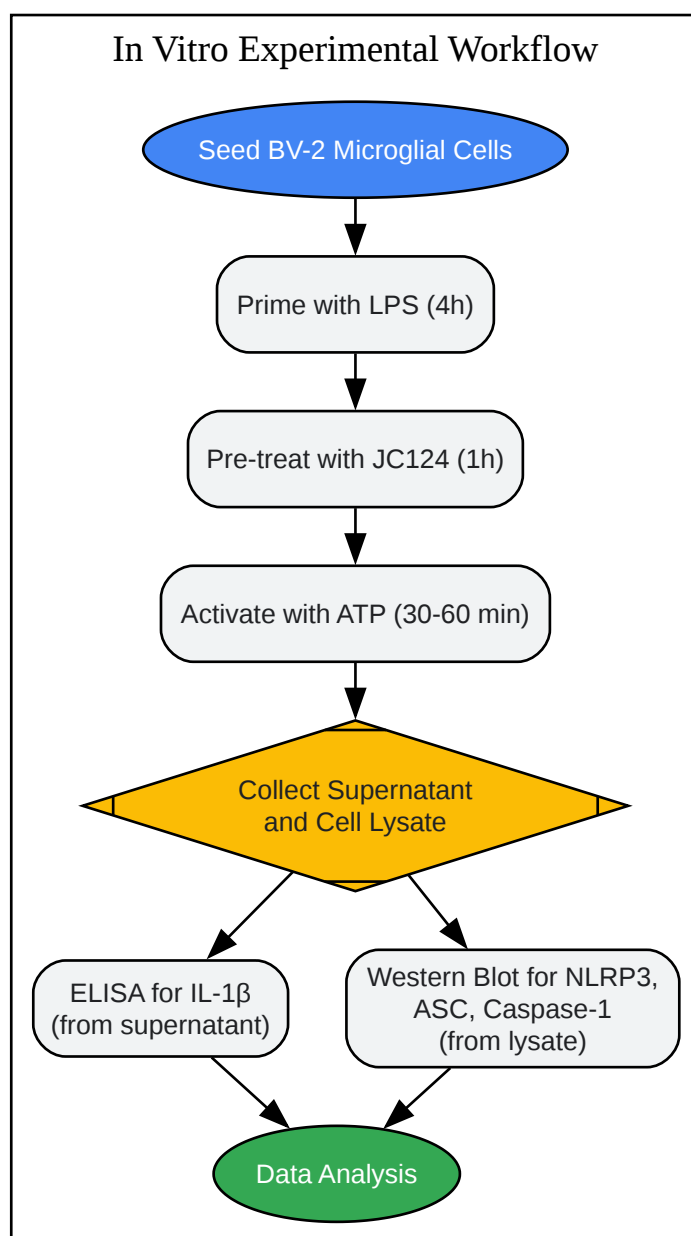
These application notes provide an overview of **JC124**, its mechanism of action, and detailed protocols for its use in both in vitro and in vivo neuroinflammation studies.

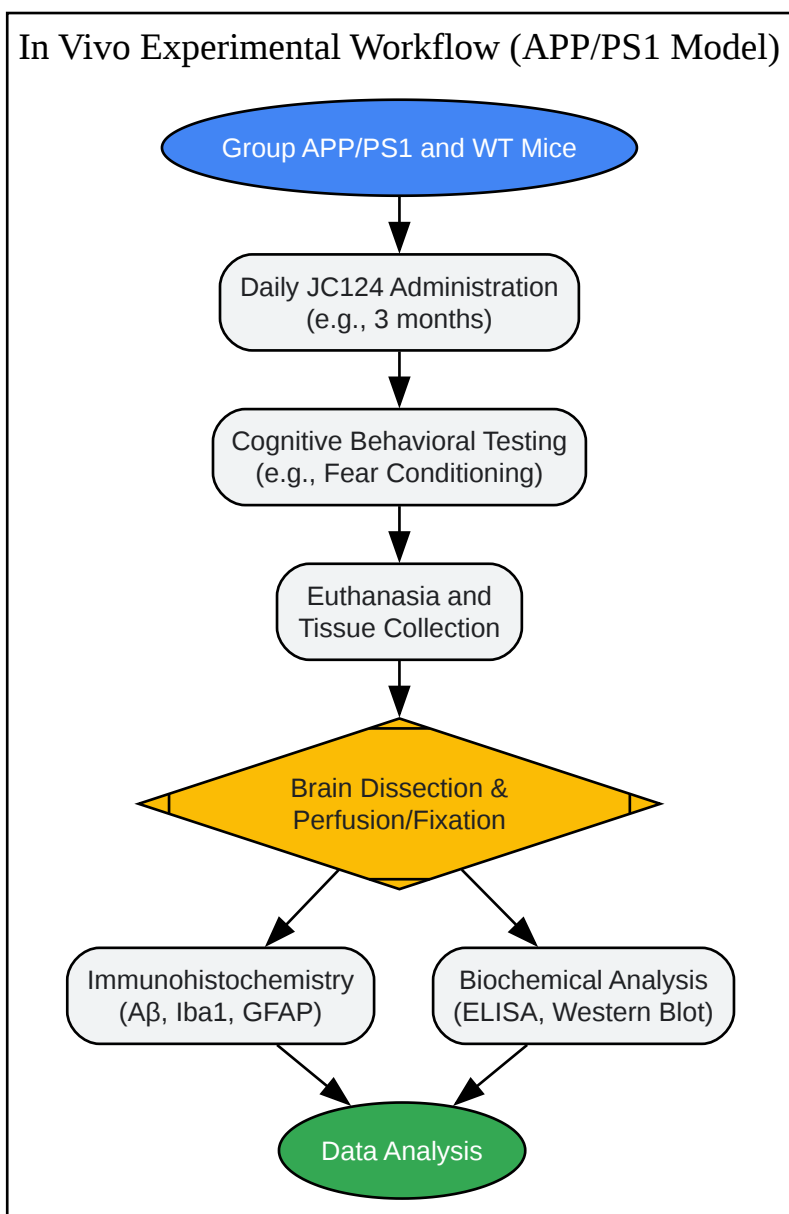
Mechanism of Action

JC124 exerts its anti-neuroinflammatory effects by directly inhibiting the assembly and activation of the NLRP3 inflammasome complex.^{[2][5]} The NLRP3 inflammasome is a multi-protein complex typically composed of the NLRP3 sensor protein, the apoptosis-associated speck-like protein containing a CARD (ASC) adaptor, and the effector enzyme pro-caspase-1.^{[2][4]} Upon activation by a variety of stimuli, including pathogen-associated molecular patterns (PAMPs) and danger-associated molecular patterns (DAMPs) released from injured cells, NLRP3 oligomerizes and recruits ASC, which in turn recruits pro-caspase-1.^[4] This proximity induces the cleavage and activation of caspase-1. Activated caspase-1 then cleaves the precursors of IL-1 β and IL-18 into their mature, biologically active forms, which are subsequently released from the cell to propagate the inflammatory response.^{[2][4]}

JC124 has been shown to block the aggregation of the ASC adaptor protein, a critical step in the formation of a functional inflammasome complex.^[2] By preventing this assembly, **JC124** effectively inhibits the activation of caspase-1 and the subsequent production and release of IL-1 β and IL-18.^[2]







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